

KSCM-1: A Technical Guide to its Chemical Structure and Synthesis

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Compound of Interest

Compound Name: KSCM-1

Cat. No.: B15620782

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Introduction

KSCM-1 is a synthetic, small molecule that has garnered significant interest in the scientific community for its selective and high-affinity binding to the sigma-1 receptor.^{[1][2]} The sigma-1 receptor, a unique intracellular chaperone protein located at the endoplasmic reticulum-mitochondrion interface, is implicated in a variety of cellular processes and is a promising target for therapeutic intervention in neurological disorders and other diseases.^{[3][4]} This technical guide provides an in-depth overview of the chemical structure and synthesis of **KSCM-1**, compiling available data into a structured format to aid researchers in their understanding and potential application of this compound.

Chemical Structure and Properties

KSCM-1, with the IUPAC name 5,6-Dimethoxy-3-methyl-N-phenyl-N-(3-(piperidin-1-yl)propyl)benzofuran-2-carboxamide, possesses a benzofuran-2-carboxamide core structure.^[5] This core is N-arylated with a phenyl group and N-alkylated with a 3-(piperidin-1-yl)propyl substituent.^[1] The benzofuran ring is further substituted with two methoxy groups at the C-5 and C-6 positions.^[1]

Table 1: Physicochemical Properties of **KSCM-1**

Property	Value	Reference
IUPAC Name	5,6-Dimethoxy-3-methyl-N-phenyl-N-(3-(piperidin-1-yl)propyl)benzofuran-2-carboxamide	[5]
CAS Number	1415247-17-4	[2]
Chemical Formula	C26H32N2O4	[2]
Molecular Weight	436.54 g/mol	[2]
Appearance	Not explicitly reported	
Melting Point	Not explicitly reported	
Solubility	Not explicitly reported	

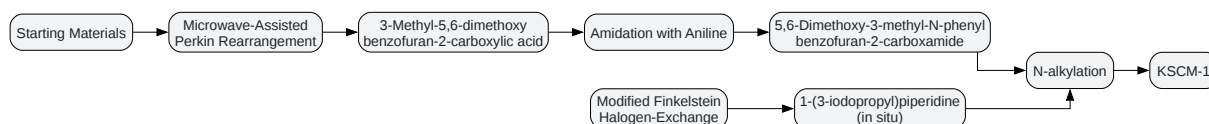
Table 2: Binding Affinity of **KSCM-1**

Receptor	K _i (nM)	Reference
Sigma-1	27.5	[1][2]
Sigma-2	528	[6]

Synthesis of **KSCM-1**

The synthesis of **KSCM-1** is based on a multi-step process culminating in the N-alkylation of a benzofuran-2-carboxamide precursor.[1] The overall synthetic strategy involves a microwave-assisted Perkin rearrangement to form the benzofuran core, followed by amidation and a modified Finkelstein halogen-exchange to facilitate the final N-alkylation.[1]

Synthetic Scheme



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Caption: General synthetic workflow for **KSCM-1**.

Experimental Protocols

The following protocols are based on the synthetic methodology described by Marriott et al. (2012).^[1]

Step 1: Synthesis of 5,6-Dimethoxy-3-methyl-N-phenylbenzofuran-2-carboxamide (Precursor)

A detailed, step-by-step protocol for the initial Perkin rearrangement and subsequent amidation to yield the direct precursor for **KSCM-1** is not fully provided in the available literature. The general steps involve:

- Microwave-assisted Perkin rearrangement: This step is utilized to construct the core 3-methyl-5,6-dimethoxybenzofuran-2-carboxylic acid structure from appropriate starting materials.
- Amidation: The resulting carboxylic acid is then reacted with aniline to form the N-phenylbenzofuran-2-carboxamide.

Step 2: N-alkylation to yield **KSCM-1**

The final step involves the N-alkylation of the benzofuran-2-carboxamide precursor.

- In situ generation of the alkylating agent: A modified Finkelstein halogen-exchange reaction is employed. 1-(3-chloropropyl)piperidine hydrogen chloride salt is reacted with potassium

iodide, tetrabutylammonium bromide (TBAB), and potassium carbonate to generate the more reactive 1-(3-iodopropyl)piperidine in situ.

- N-alkylation: The anion of 5,6-dimethoxy-3-methyl-N-phenylbenzofuran-2-carboxamide (formed by treatment with a base such as sodium hydride) is reacted with the in situ generated 1-(3-iodopropyl)piperidine to yield **KSCM-1**.

Note: Specific quantities of reactants, solvents, reaction times, and purification methods are not detailed in the primary literature for all steps. Researchers should refer to the original publication by Marriott et al. (2012) for the provided experimental details and adapt the procedures based on standard laboratory practices.

Characterization Data

Detailed characterization data for **KSCM-1**, such as a specific melting point and comprehensive NMR spectral data, are not available in the cited literature.

Table 3: Spectroscopic Data for **KSCM-1**

Technique	Data	Reference
¹ H NMR	Not explicitly reported	Implied in[1]
¹³ C NMR	Not explicitly reported	
Mass Spectrometry	Consistent with the expected molecular weight	

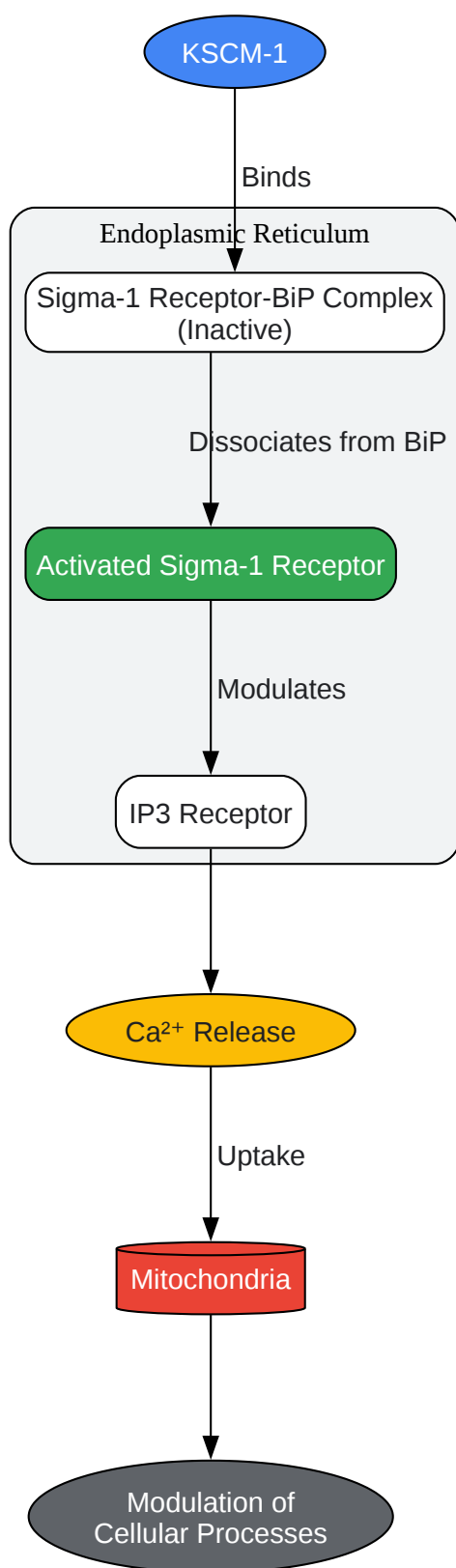
Mechanism of Action and Signaling Pathway

KSCM-1 exerts its biological effects through its interaction with the sigma-1 receptor.[1] The sigma-1 receptor is a ligand-operated chaperone protein located at the mitochondria-associated endoplasmic reticulum membrane (MAM).[3][4]

Under normal conditions, the sigma-1 receptor is in an inactive state, often associated with the binding immunoglobulin protein (BiP), another chaperone.[4] Upon binding of a ligand, such as **KSCM-1**, the sigma-1 receptor dissociates from BiP.[4] This dissociation allows the activated

sigma-1 receptor to interact with and modulate the function of various downstream effector proteins, most notably the inositol 1,4,5-trisphosphate (IP3) receptor.[3][4][7]

By stabilizing the IP3 receptor, the activated sigma-1 receptor regulates calcium signaling between the endoplasmic reticulum and mitochondria.[3][4][7] This modulation of intracellular calcium homeostasis is a key mechanism through which sigma-1 receptor ligands are thought to influence a wide range of cellular processes, including cell survival, neuronal signaling, and response to stress.[3][4]



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